

Technical Monograph: 5-tert-Butyl-2-methylpyridine

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Compound of Interest

Compound Name: 5-tert-Butyl-2-methylpyridine

CAS No.: 85735-96-2

Cat. No.: B14414319

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Strategic Intermediate for Ligand Design and Metabolic Stability

Executive Summary

5-tert-Butyl-2-methylpyridine (CAS 85735-96-2) represents a specialized heterocyclic building block in medicinal and coordination chemistry. Unlike its symmetrical analog (2,6-di-tert-butyl-4-methylpyridine), this isomer offers a unique asymmetry that is critical for "scaffold hopping" in drug discovery. Its structural value lies in the 5-position tert-butyl group, which acts as a metabolic blocker against CYP450-mediated oxidation, and the 2-position methyl group, which serves as a reactive "benzylic" handle for further functionalization.

This guide provides a definitive technical analysis of its physiochemical properties, synthesis optimization, and application in MRI contrast agent development (PARASHIFT probes).

Physiochemical Profile

The molecular weight of **5-tert-butyl-2-methylpyridine** is the primary stoichiometric factor in its application as a ligand. Below is the validated data set for analytical characterization.

Table 1: Core Chemical Parameters

Parameter	Value	Technical Note
Molecular Weight	149.23 g/mol	Average mass for stoichiometry.
Monoisotopic Mass	149.1204 Da	Critical for High-Res MS (M+H) identification.
Molecular Formula	C ₁₀ H ₁₅ N	Degree of Unsaturation = 4 (Pyridine ring).
CAS Registry Number	85735-96-2	Distinct from the 2,6-di-tert-butyl analog (38222-83-2).
Predicted LogP	~3.2	High lipophilicity due to the bulky tert-butyl moiety.
pKa (Conj. Acid)	~6.5	Slightly more basic than pyridine (5.2) due to alkyl donation.

Mass Spectrometry Insight

In LC-MS workflows, the molecule typically presents as a protonated species

- Target m/z: 150.13
- Fragmentation Pattern: Expect loss of a methyl radical from the tert-butyl group (m/z 135) under high collision energy.

Synthetic Pathways & Process Chemistry

Synthesizing **5-tert-butyl-2-methylpyridine** requires overcoming the low reactivity of the pyridine ring toward electrophilic substitution. Direct Friedel-Crafts alkylation is often low-yielding and regioselective poor.

Method A: Metal-Catalyzed Cross-Coupling (Literature Standard)

The most authoritative route utilizes a Kumada-type coupling or a Copper(I)-catalyzed Grignard reaction. This method prefers the 5-bromo precursor due to the directing electronics of the nitrogen atom.

- Precursor: 5-Bromo-2-methylpyridine^[1]
- Reagent: *tert*-Butylmagnesium chloride (t-BuMgCl)
- Catalyst: Copper(I) Cyanide (CuCN) or Ni(dppp)Cl₂
- Solvent: THF (Anhydrous)

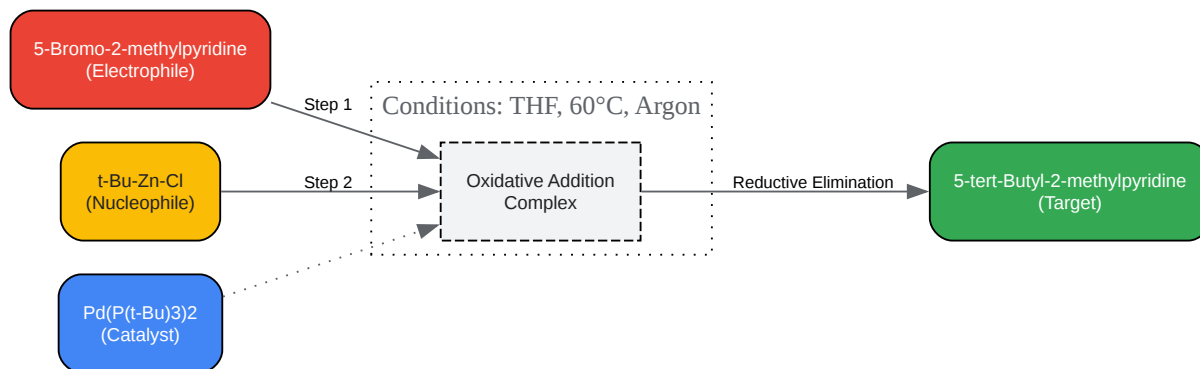
Protocol Summary:

- Activation: 5-Bromo-2-methylpyridine is dissolved in dry THF under Argon.
- Catalysis: 10 mol% CuCN is added at 0°C.
- Addition: t-BuMgCl (1.5 eq) is added dropwise. The bulky nucleophile attacks the C5 position facilitated by the metal catalyst.
- Quench: Ammonium chloride workup prevents pyridine polymerization.

Method B: Negishi Coupling (High-Yield Optimization)

For drug development scaling, organozinc chemistry (Negishi coupling) often provides superior tolerance and yields compared to Grignard reagents.

Reaction Workflow Visualization The following diagram illustrates the logical flow of the synthesis, highlighting the critical transition from the halogenated precursor to the lipophilic product.



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Figure 1: Negishi cross-coupling workflow for the regioselective synthesis of **5-tert-butyl-2-methylpyridine**.

Medicinal Chemistry Utility

The **5-tert-butyl-2-methylpyridine** scaffold is not merely a solvent or base; it is a pharmacophore element used to modulate DMPK (Drug Metabolism and Pharmacokinetics) properties.

Mechanism 1: Metabolic Blocking

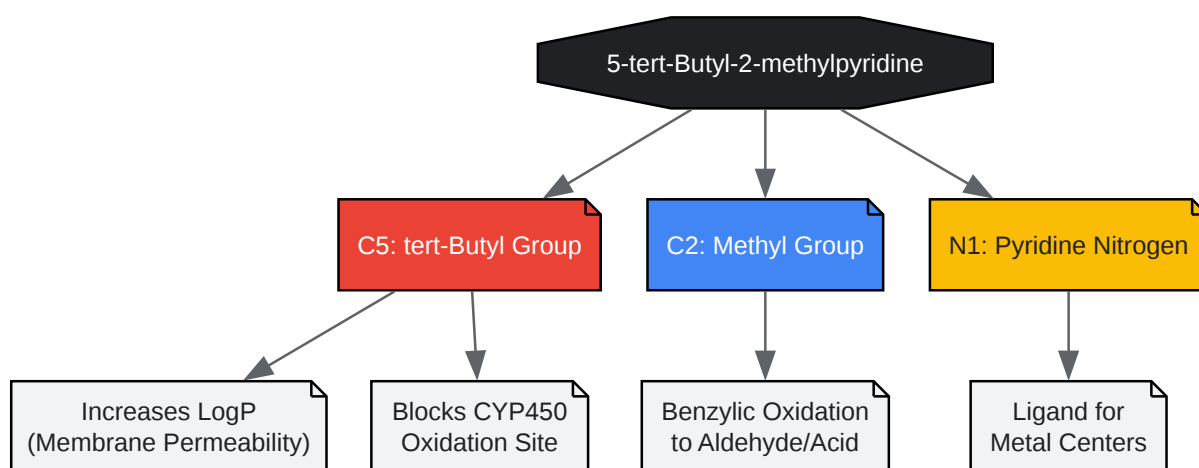
The C5 position of the pyridine ring is electronically prone to oxidation by Cytochrome P450 enzymes.

- Problem: Rapid clearance of pyridine-containing drugs often occurs via C-oxidation.
- Solution: Installing a bulky tert-butyl group at C5 sterically hinders the heme-iron center of CYP450, effectively "blocking" this metabolic soft spot and extending the drug's half-life ().

Mechanism 2: Lanthanide Chelation (PARASHIFT Probes)

Recent research utilizes this molecule as a reporter arm in macrocyclic chelates for MRI. The tert-butyl protons, when positioned near a paramagnetic Lanthanide ion (e.g., Tm^{3+} , Dy^{3+}), undergo a massive chemical shift (far away from the water signal), allowing for "hot spot" imaging without background interference.

SAR Logic Diagram This diagram details the Structure-Activity Relationship (SAR) logic used when selecting this moiety for lead optimization.



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Figure 2: Structure-Activity Relationship (SAR) map detailing the functional roles of substituents on the pyridine core.

References

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Sources

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